

Application of 1,3-Diethylcyclohexane Derivatives in Material Science: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,3-Diethylcyclohexane

CAS No.: 1678-99-5

Cat. No.: B15342211

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diethylcyclohexane is a cycloaliphatic compound that, in its functionalized form, presents potential as a monomer for the synthesis of advanced polymers. While direct literature on the use of **1,3-diethylcyclohexane** in material science is limited, its structural motifs suggest applications in creating polymers with tailored thermal and mechanical properties. The diethyl-substituted cyclohexane ring can impart a unique combination of flexibility and rigidity to the polymer backbone, potentially influencing properties such as the glass transition temperature (T_g), tensile strength, and thermal stability.

This document provides detailed application notes and experimental protocols for the synthesis of polyamides and polyesters using functionalized derivatives of **1,3-diethylcyclohexane**, specifically 1,3-bis(aminomethyl)diethylcyclohexane and 1,3-bis(hydroxymethyl)diethylcyclohexane. Due to the absence of specific experimental data for these exact monomers in published literature, the protocols and data presented herein are

based on established methods for structurally analogous aliphatic diamines and diols. These notes serve as a comprehensive guide for researchers exploring the potential of **1,3-diethylcyclohexane**-based monomers in material science.

I. Application in Polyamide Synthesis

The incorporation of the **1,3-diethylcyclohexane** moiety into a polyamide backbone is anticipated to influence the polymer's physical properties. The non-planar, bulky nature of the cyclohexane ring can disrupt chain packing, potentially leading to amorphous or semi-crystalline polymers with good solubility in organic solvents and lower melting points compared to their fully aromatic counterparts. The flexible ethyl groups may further enhance solubility and modify the mechanical response of the material.

Potential Applications:

- **Engineering Plastics:** Polyamides with improved processability and specific mechanical strengths.
- **Fibers and Films:** Materials with tailored flexibility, toughness, and thermal stability.
- **Biomaterials:** As a component in biocompatible and biodegradable polymers, leveraging the aliphatic nature of the cyclohexane ring.

Experimental Protocol: Synthesis of Polyamide via Low-Temperature Solution Polycondensation

This protocol describes the synthesis of a polyamide from 1,3-bis(aminomethyl)diethylcyclohexane and an aromatic diacid chloride (e.g., terephthaloyl chloride).

Materials:

- 1,3-bis(aminomethyl)diethylcyclohexane
- Terephthaloyl chloride
- N,N-Dimethylacetamide (DMAc)

- Lithium chloride (LiCl)
- Pyridine
- Methanol
- Nitrogen gas supply

Procedure:

- **Diamine Solution Preparation:** In a three-necked flask equipped with a mechanical stirrer, a nitrogen inlet, and a dropping funnel, dissolve a specific molar amount of 1,3-bis(aminomethyl)diethylcyclohexane and a calculated amount of LiCl in anhydrous DMAc under a gentle nitrogen stream. Cool the solution to 0°C in an ice bath.
- **Acid Chloride Addition:** Slowly add an equimolar amount of terephthaloyl chloride, dissolved in a small amount of anhydrous DMAc, to the stirred diamine solution.
- **Polycondensation:** Maintain the reaction temperature at 0°C for 1 hour, then allow the reaction to proceed at room temperature for 3 hours. The solution will become viscous as the polymer forms.
- **Polymer Precipitation:** Precipitate the resulting polyamide by pouring the viscous solution into a large volume of methanol with vigorous stirring.
- **Purification:** Collect the fibrous polymer precipitate by filtration, wash it thoroughly with methanol and then with hot water to remove any unreacted monomers and salts.
- **Drying:** Dry the purified polyamide in a vacuum oven at 80°C for 24 hours.

Expected Polymer Properties (Based on Analogous Alicyclic Polyamides)

The following table summarizes typical properties of polyamides synthesized from alicyclic diamines and aromatic diacids. These values provide an estimate of the performance that could be expected from polyamides incorporating the **1,3-diethylcyclohexane** moiety.

Property	Expected Value Range
Inherent Viscosity (dL/g)	0.5 - 1.5
Glass Transition Temp. (Tg, °C)	150 - 250
10% Weight Loss Temp. (TGA, °C)	400 - 500
Tensile Strength (MPa)	70 - 100
Tensile Modulus (GPa)	1.5 - 2.5
Elongation at Break (%)	5 - 15

Note: These values are illustrative and the actual properties will depend on the specific diacid used, the cis/trans isomer ratio of the diamine, and the polymerization conditions.

II. Application in Polyester Synthesis

The use of 1,3-bis(hydroxymethyl)diethylcyclohexane as a diol monomer in polyester synthesis is expected to yield materials with distinct thermal and mechanical characteristics. The flexible nature of the cyclohexane ring, compared to rigid aromatic diols, can lead to polyesters with lower glass transition temperatures and melting points, enhancing their processability. The presence of the diethyl groups can further contribute to increased solubility and may impact the crystallinity of the final polymer.

Potential Applications:

- **Coatings and Adhesives:** Polyesters with good solubility and film-forming properties.
- **Biodegradable Materials:** As a component in aliphatic or semi-aromatic polyesters for biomedical and environmental applications.
- **Thermoplastic Elastomers:** Incorporation into copolyesters to create materials with a combination of rigidity and flexibility.

Experimental Protocol: Synthesis of Polyester via Melt Polycondensation

This protocol outlines the synthesis of a polyester from 1,3-bis(hydroxymethyl)diethylcyclohexane and an aromatic dicarboxylic acid (e.g., dimethyl terephthalate).

Materials:

- 1,3-bis(hydroxymethyl)diethylcyclohexane
- Dimethyl terephthalate (DMT)
- Titanium(IV) butoxide (catalyst)
- Antioxidant (e.g., Irganox 1010)
- Nitrogen gas supply
- Vacuum line

Procedure:

- Esterification: Charge the reactor with equimolar amounts of 1,3-bis(hydroxymethyl)diethylcyclohexane and dimethyl terephthalate, along with the catalyst (typically 200-500 ppm) and a small amount of antioxidant. Heat the mixture under a nitrogen atmosphere to 150-220°C while stirring. Methanol will be evolved and should be collected.
- Pre-polymerization: After the theoretical amount of methanol has been collected (typically 2-3 hours), gradually increase the temperature to 220-250°C and slowly apply a vacuum to remove excess diol and further drive the reaction.
- Polycondensation: Increase the temperature to 250-280°C and apply a high vacuum (<1 Torr) for 2-4 hours. The viscosity of the melt will increase significantly during this stage.
- Polymer Extrusion: Once the desired viscosity is reached (monitored by the stirrer torque), extrude the molten polymer from the reactor under nitrogen pressure and quench it in a water bath.
- Pelletizing and Drying: Pelletize the resulting polyester strand and dry the pellets in a vacuum oven at a temperature below their T_g to remove any residual moisture.

Expected Polymer Properties (Based on Analogous Alicyclic Polyesters)

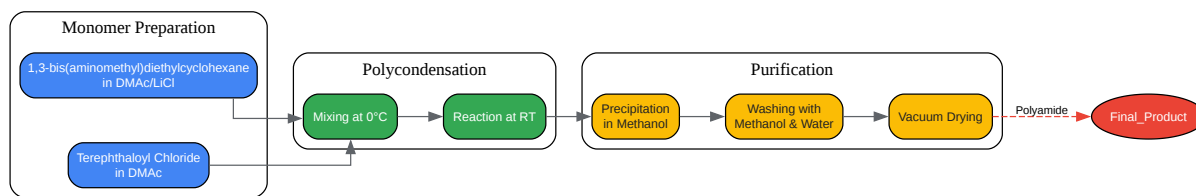
The following table presents typical properties of polyesters synthesized from alicyclic diols and aromatic dicarboxylic acids. These values can be used as a benchmark for polyesters containing the **1,3-diethylcyclohexane** unit.

Property	Expected Value Range
Inherent Viscosity (dL/g)	0.4 - 0.8
Glass Transition Temp. (T _g , °C)	60 - 120
Melting Temperature (T _m , °C)	200 - 280
10% Weight Loss Temp. (TGA, °C)	380 - 450
Tensile Strength (MPa)	40 - 70
Tensile Modulus (GPa)	1.0 - 2.0
Elongation at Break (%)	10 - 100

Note: These values are illustrative and the actual properties will depend on the specific dicarboxylic acid used, the cis/trans isomer ratio of the diol, and the polymerization conditions.

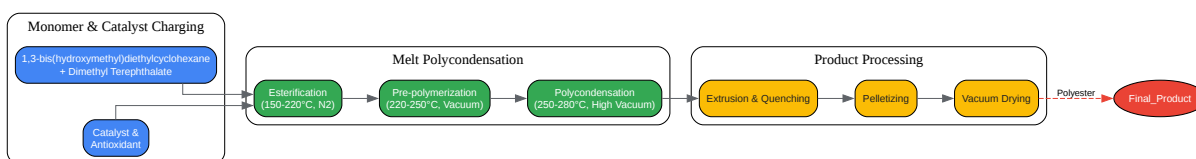
III. Visualizations of Experimental Workflows

The following diagrams illustrate the generalized workflows for the synthesis of polyamides and polyesters as described in the protocols.



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Caption: Workflow for Polyamide Synthesis.



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Caption: Workflow for Polyester Synthesis.

Conclusion

While direct experimental data for polymers derived from **1,3-diethylcyclohexane** is not readily available, the foundational principles of polymer chemistry allow for the formulation of robust experimental protocols based on analogous structures. The protocols and expected property ranges provided in these application notes offer a solid starting point for researchers interested in exploring the synthesis and characterization of novel polyamides and polyesters incorporating the **1,3-diethylcyclohexane** moiety. Such research could lead to the

development of new materials with unique and valuable properties for a wide range of applications in material science and beyond. It is recommended that researchers begin with small-scale synthesis to optimize reaction conditions and fully characterize the resulting polymers to establish a novel structure-property relationship for this promising class of materials.

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